An In-Depth Technical Guide to 1-Bromo-6-methoxyhexane

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Compound of Interest		
Compound Name:	*1-Bromo-6-methoxyhexane*	
CAS No.:	*50592-87-5*	
Cat. No.:	*B2477245*	*Get Quote*

This guide provides a comprehensive technical overview of **1-Bromo-6-methoxyhexane**, a bifunctional organic compound of interest to researchers in organic synthesis and materials science. We will delve into its core physicochemical properties, with a primary focus on its molecular weight, and explore its practical applications through a detailed experimental protocol.

Core Molecular Profile

1-Bromo-6-methoxyhexane (CAS No. 50592-87-5) is a linear hexane derivative featuring a terminal bromine atom and a terminal methoxy group.[1][2] This unique structure makes it a valuable building block, allowing for sequential or differential functionalization at either end of the six-carbon chain. The bromine atom serves as a good leaving group for nucleophilic substitution and is reactive in forming organometallic reagents, while the methoxy ether group is generally stable under neutral and basic conditions.

Molecular Formula and Weight

The fundamental identity of any chemical compound begins with its molecular formula and corresponding weight. These values are critical for stoichiometric calculations in reaction planning and for analytical characterization.

- Molecular Formula: $C_7H_{15}BrO$[1][3]

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- Molecular Weight (MW): 195.10 g/mol [1][2][3]
- Exact Mass: 194.03063 Da[3]

The molecular weight is calculated by summing the atomic weights of all constituent atoms (7 carbons, 15 hydrogens, 1 bromine, and 1 oxygen). The exact mass, determined by high-resolution mass spectrometry, is based on the mass of the most abundant isotopes of each element and is crucial for precise analytical identification.

Physicochemical and Safety Data

A thorough understanding of a compound's physical properties and safety hazards is paramount for its effective and safe use in a laboratory setting.

Key Properties

The properties of **1-Bromo-6-methoxyhexane** are summarized in the table below. These values dictate the conditions required for its storage, handling, and use in chemical reactions, as well as the methods for its purification.

Property	Value	Source
CAS Number	50592-87-5	PubChem[3], Chemdad[1]
Molecular Formula	$C_7H_{15}BrO$	PubChem[3]
Molecular Weight	195.10 g/mol	PubChem[3], BLD Pharm[2]
Boiling Point	112 °C (at 33 Torr)	Chemdad[1]
Density	~1.192 - 1.228 g/cm³	Chemdad[1], chem960[4]
Refractive Index	1.458 (at 20 °C)	Chemdad[1]
Storage	Room temperature, sealed in a dry place	BLD Pharm[2]
Solubility	Slightly soluble in water (2.3 g/L at 25 °C)	chem960[4]

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Safety and Handling

According to GHS classifications, **1-Bromo-6-methoxyhexane** is considered a warning-level hazard.[3] It is known to cause skin and serious eye irritation and may cause respiratory irritation.[3]

Precautionary Measures:

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a lab coat.
- Handling: Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash hands and any exposed skin thoroughly after handling.[3]
- Storage: Keep the container tightly sealed in a dry and well-ventilated place.[2]

Application in Organic Synthesis: A Practical Workflow

The dual functionality of **1-Bromo-6-methoxyhexane** makes it an excellent substrate for synthesizing more complex molecules, such as asymmetrical ethers or long-chain functionalized compounds. The bromo- functionality is particularly useful as an alkylating agent. A common application for such a molecule is in a Williamson ether synthesis to create a diether.

Experimental Protocol: Synthesis of 1,6-Dimethoxyhexane

This protocol details the synthesis of 1,6-dimethoxyhexane from **1-Bromo-6-methoxyhexane**, demonstrating a classic nucleophilic substitution reaction (Williamson ether synthesis). The causality behind each step is explained to provide field-proven insight.

Reaction Scheme: $CH_3O(CH_2)_6Br + NaOCH_3 \rightarrow CH_3O(CH_2)_6OCH_3 + NaBr$

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Step-by-Step Methodology:

- Reagent Preparation (Anhydrous Conditions):
  - To a flame-dried 100 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), add 50 mL of anhydrous methanol.
  - Rationale: Anhydrous conditions are critical because sodium metal reacts violently with water. The inert atmosphere prevents the reactive sodium methoxide intermediate from being quenched by atmospheric moisture.
- Alkoxide Formation:
  - Carefully add sodium metal (Na, 0.58 g, 25 mmol, 1.2 eq) in small portions to the stirring methanol at 0 °C (ice bath).
  - Rationale: This is a highly exothermic reaction that generates sodium methoxide ($NaOCH_3$), the nucleophile, and hydrogen gas. Adding the sodium in portions and cooling the reaction prevents it from becoming uncontrollably vigorous. Allow the reaction to stir until all the sodium has dissolved.
- Nucleophilic Substitution:
  - Once the sodium methoxide solution has formed and cooled to room temperature, add **1-Bromo-6-methoxyhexane** (4.0 g, 20.5 mmol, 1.0 eq) dropwise via a syringe.
  - Rationale: The methoxide anion attacks the carbon atom bonded to the bromine, displacing the bromide ion in an S_n2 reaction. Adding the substrate dropwise helps to control the reaction rate.
- Reaction Completion:
  - Heat the reaction mixture to reflux (approx. 65 °C) and maintain for 4-6 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).

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- Rationale: Heating provides the necessary activation energy to drive the reaction to completion in a reasonable timeframe. TLC allows for the visualization of the consumption of the starting material.

- Workup and Extraction:
  - After cooling to room temperature, carefully quench the reaction by slowly adding 20 mL of deionized water.
  - Transfer the mixture to a separatory funnel and extract with diethyl ether (3 x 30 mL).
  - Wash the combined organic layers with brine (1 x 20 mL), dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure using a rotary evaporator.
  - Rationale: The workup removes inorganic salts (NaBr) and excess methanol. Diethyl ether is a suitable solvent for extracting the nonpolar organic product. Brine wash helps to remove residual water from the organic phase, and sodium sulfate is a drying agent.

- Purification:
  - Purify the resulting crude oil via fractional distillation or flash column chromatography on silica gel to yield the pure 1,6-dimethoxyhexane.
  - Rationale: Purification is necessary to remove any unreacted starting material and side products, ensuring the final product's high purity for subsequent applications or analysis.

Workflow Visualization

The following diagram illustrates the logical flow of the synthesis protocol described above.

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Sources

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 1-Bromo-6-methoxyhexane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2477245#1-bromo-6-methoxyhexane-molecular-weight]

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